

2-(N-Methylanilino)ethanol structural formula and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(N-Methylanilino)ethanol

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An In-depth Technical Guide to 2-(N-Methylanilino)ethanol

This technical guide provides a comprehensive overview of **2-(N-Methylanilino)ethanol**, a chemical compound used primarily as an intermediate in the synthesis of dyes.^[1] This document is intended for researchers, scientists, and professionals in drug development and chemical synthesis, offering detailed information on its chemical properties, synthesis, and safety data.

Chemical Structure and Identification

2-(N-Methylanilino)ethanol is an organic compound featuring a phenyl group, a secondary amine, and a primary alcohol. Its structure consists of an ethanol group attached to the nitrogen atom of N-methylaniline.

Structural Formula:

(Note: This is a simplified text representation of the chemical structure.)

The key identifiers and molecular details of the compound are summarized in the table below.

Identifier	Value
IUPAC Name	2-(N-methylanilino)ethanol ^[2]
CAS Number	93-90-3 ^[2]
Molecular Formula	C9H13NO ^{[1][2]}
SMILES	CN(CCO)C1=CC=CC=C1 ^[2]
InChI Key	VIIZJXNVVJKISZ-UHFFFAOYSA-N ^[2]

Physicochemical Properties

The physical and chemical properties of **2-(N-Methylanilino)ethanol** are critical for its handling, storage, and application in experimental settings.

Property	Value
Molecular Weight	151.21 g/mol ^{[1][2]}
Appearance	Light yellow oily transparent liquid ^[1]
Density	1.06 g/mL at 25 °C ^[1]
Boiling Point	229 °C ^[1]
Flash Point	>230°F (>110°C) ^[1]
Refractive Index	n20/D 1.573 ^[1]
Solubility	Slightly soluble in water; soluble in ethanol and ether ^[1]

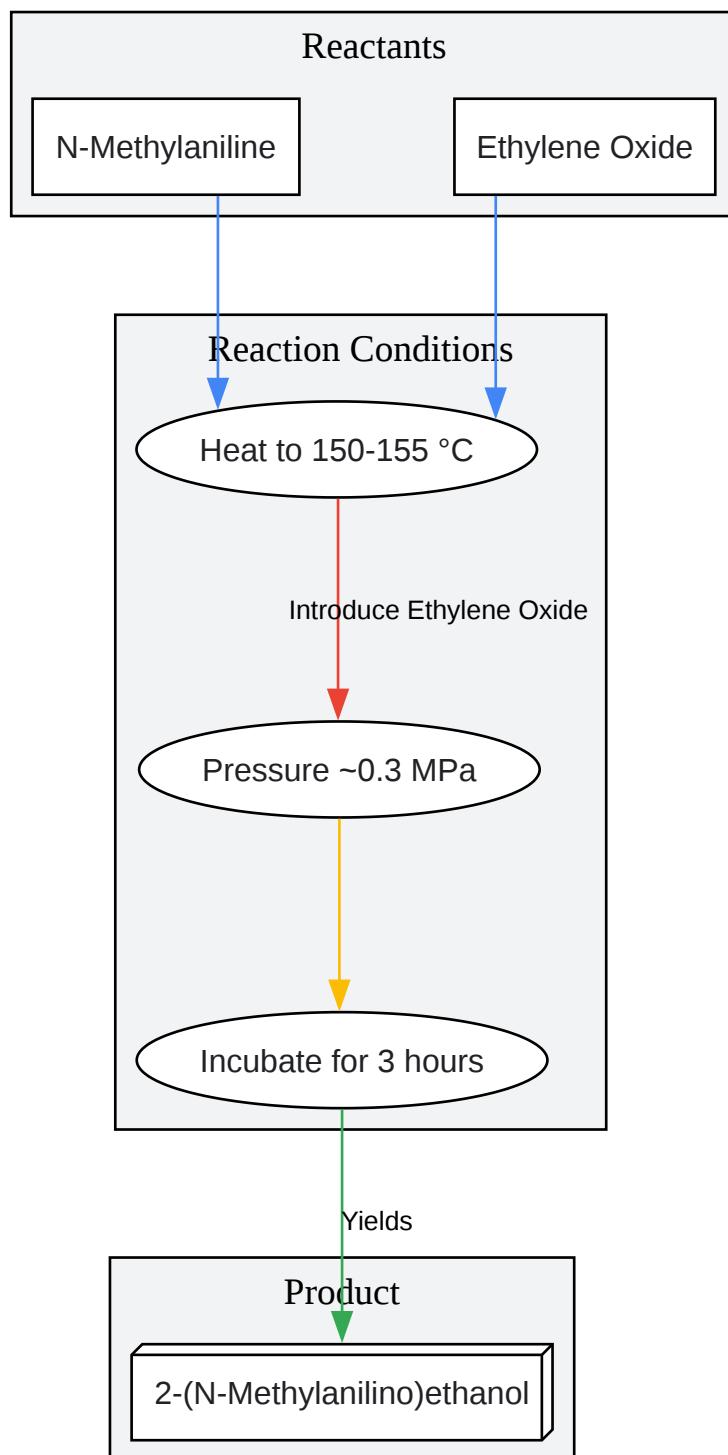
Experimental Protocols

Synthesis of 2-(N-Methylanilino)ethanol

A common production method for **2-(N-Methylanilino)ethanol** involves the hydroxylation of N-methylaniline with ethylene oxide.^[1]

Methodology:

- 105 kg of N-methylaniline is added to a reaction vessel.
- The vessel is heated to 130 °C, and the internal atmosphere is purged with nitrogen to replace the air.
- The temperature is raised to 150-152 °C.
- At a pressure of approximately 0.3 MPa, 50 kg of ethylene oxide is introduced into the vessel in batches.
- After the addition of ethylene oxide is complete, the reaction mixture is maintained at a temperature of 150-155 °C for 3 hours to ensure the reaction goes to completion.[\[1\]](#)
- This process yields 150-155 kg of N-Hydroxyethyl-N-methylaniline, also known as **2-(N-Methylanilino)ethanol**.[\[1\]](#)



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Caption: Synthesis workflow for **2-(N-Methylanilino)ethanol**.

Toxicological and Safety Data

Understanding the toxicology and safety profile is essential for handling this chemical in a research environment.

Acute Toxicity

Type of Test	Route of Exposure	Species	Dose
LD50 (Lethal Dose, 50%)	Oral	Rat	2830 mg/kg ^[3]
LD50 (Lethal Dose, 50%)	Dermal (Skin)	Rabbit	3250 uL/kg ^[3]

Safety and Hazards

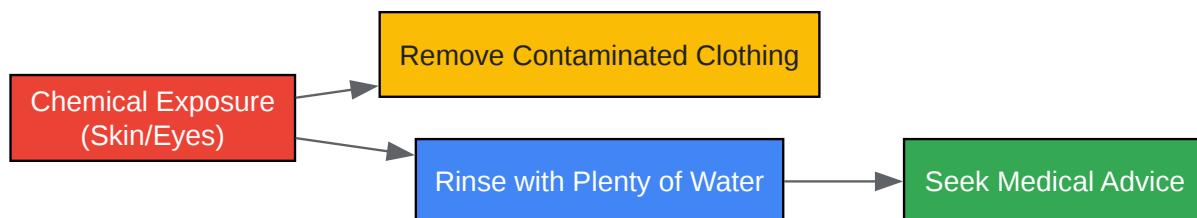
The compound is classified as an irritant.^[1] According to the Globally Harmonized System (GHS), it has the following hazard statements:

- H315: Causes skin irritation^[2]
- H319: Causes serious eye irritation^[2]
- H335: May cause respiratory irritation^[2]

Handling recommendations include:

- Wearing suitable protective clothing, gloves, and eye/face protection.^[1]
- In case of eye contact, rinse immediately with plenty of water and seek medical advice.^[1]

The logical workflow for handling a chemical exposure is outlined below.



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Caption: Basic safety protocol for chemical exposure.

Applications and Relevance

2-(N-Methylanilino)ethanol is primarily utilized as a chemical intermediate. Its main application is in the manufacturing of dyes, such as Cationic Blue X-GRRL and Cationic Pink FG.^[1] While not a drug itself, its structural motifs could be of interest to medicinal chemists for derivatization and incorporation into larger, pharmacologically active molecules. However, literature specifically detailing its use in signaling pathways or as a direct pharmacological agent is not prevalent.

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- To cite this document: BenchChem. [2-(N-Methylanilino)ethanol structural formula and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147263#2-n-methylanilino-ethanol-structural-formula-and-molecular-weight]

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